

In-Depth Technical Guide to 1,3-Dipalmitoyl-2-stearoyl glycerol

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Compound of Interest

Compound Name: 1,3-Dipalmitoyl-2-stearoyl glycerol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and potential applications of **1,3-dipalmitoyl-2-stearoyl glycerol**, a mixed-acid triglyceride of significant interest in various scientific and industrial fields, including drug delivery and materials science.

Core Molecular Structure and Identification

1,3-Dipalmitoyl-2-stearoyl glycerol, also known as PSP (Palmitic-Stearic-Palmitic), is a triacylglycerol molecule. Its structure consists of a glycerol backbone esterified with two palmitic acid molecules at the sn-1 and sn-3 positions and one stearic acid molecule at the sn-2 position.^[1]

Key Identifiers:

Identifier	Value
Chemical Formula	C ₅₃ H ₁₀₂ O ₆ ^{[1][2]}
Molecular Weight	835.4 g/mol ^[2]
CAS Number	2177-97-1 ^{[1][2]}
Synonyms	1,3-Palmitin-2-Stearin, 16:0/18:0/16:0-TG, TG(16:0/18:0/16:0) ^{[1][2]}

Physicochemical Properties

The physical and chemical characteristics of **1,3-dipalmitoyl-2-stearoyl glycerol** are crucial for its handling, formulation, and application.

Table of Physicochemical Data:

Property	Value	Source(s)
Physical State	Solid at room temperature	[2]
Melting Point	~59.5 °C	[3]
Solubility	Soluble in DMF (10 mg/ml)	[1][2]
Polymorphism	Exhibits polymorphism, with different crystalline forms (α , β' , β) affecting its physical properties. The study of its binary phase behavior with 1,2-dipalmitoyl-3-stearoyl-sn-glycerol reveals complex melting and crystallization patterns.	[4][5][6][7][8][9][10][11][12][13][14]
Crystal Structure	The triclinic polymorphs of similar triglycerides have been studied, providing insight into the crystal packing.	[4][6][8]

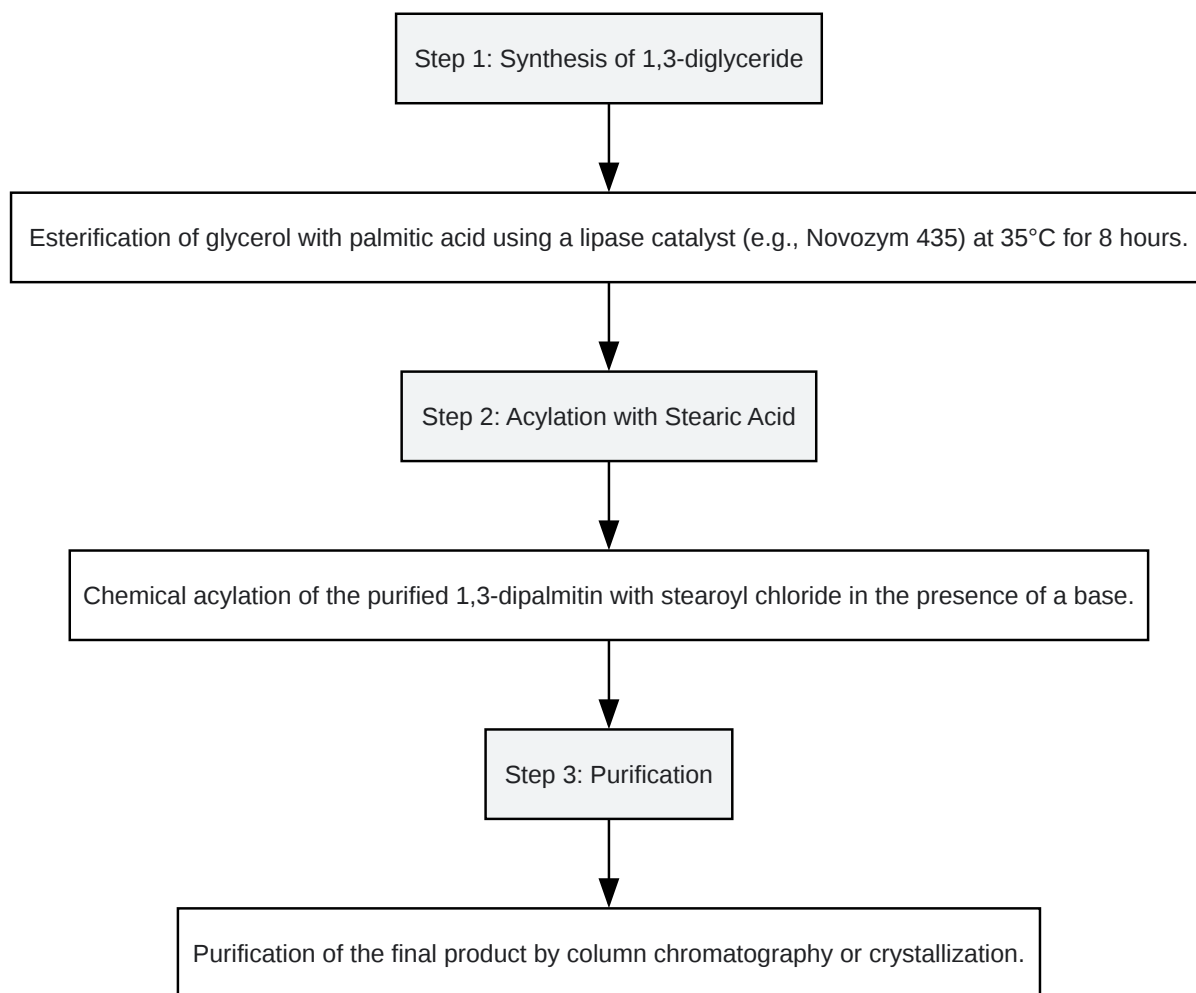
Experimental Protocols

Detailed experimental procedures are essential for the synthesis, purification, and analysis of **1,3-dipalmitoyl-2-stearoyl glycerol**. The following protocols are adapted from established methods for similar mixed-acid triglycerides.

Synthesis: Chemoenzymatic Approach

This method, adapted from the synthesis of other structured triglycerides, offers high regioselectivity.[15]

Experimental Workflow for Synthesis:



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Caption: Chemoenzymatic synthesis workflow for **1,3-dipalmitoyl-2-stearoyl glycerol**.

Purification: High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be employed for the purification and analysis of **1,3-dipalmitoyl-2-stearoyl glycerol**. [16][17][18][19]

HPLC Parameters (Adapted):

Parameter	Specification
Column	C18 (ODS2) column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Gradient of acetone in acetonitrile
Flow Rate	1.0 mL/min
Detector	Evaporative Light Scattering Detector (ELSD) or Mass Spectrometer (MS)
Temperature	30°C

Analysis

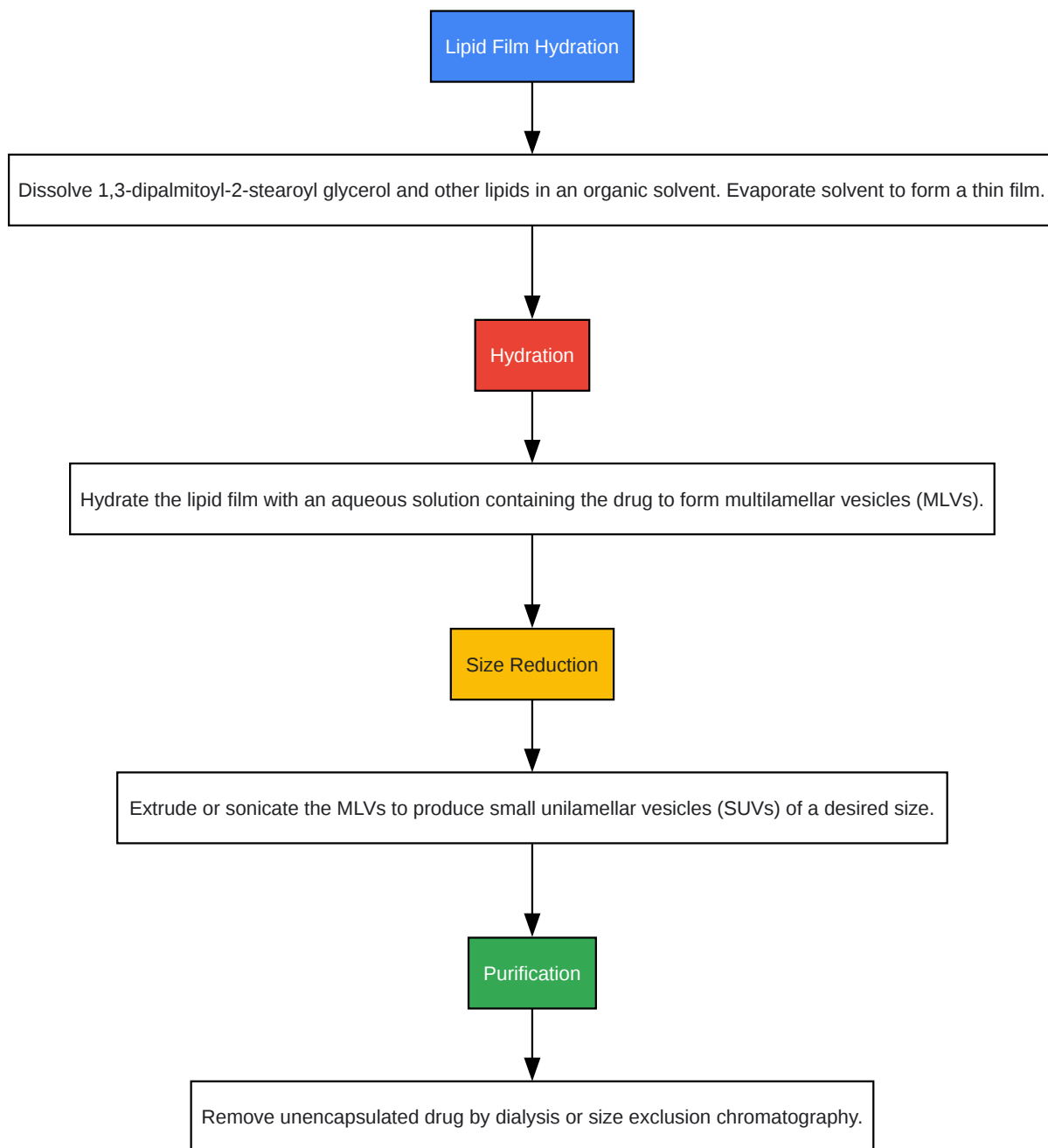
Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for the structural confirmation of **1,3-dipalmitoyl-2-stearoyl glycerol**. Specific chemical shifts for the glycerol backbone protons and carbons can confirm the regiospecific placement of the fatty acids.[\[20\]](#)

Mass Spectrometry (MS): Mass spectrometry, particularly with soft ionization techniques like ESI or APCI, is used to determine the molecular weight and fatty acid composition. Fragmentation patterns in MS/MS can help elucidate the structure by showing the neutral loss of the constituent fatty acids.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Applications in Drug Development

Triglycerides, including **1,3-dipalmitoyl-2-stearoyl glycerol**, are valuable components in drug delivery systems, primarily in the formulation of liposomes and other lipid-based nanoparticles.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Liposomal Drug Delivery Workflow:



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Caption: General workflow for the preparation of liposomes for drug delivery.

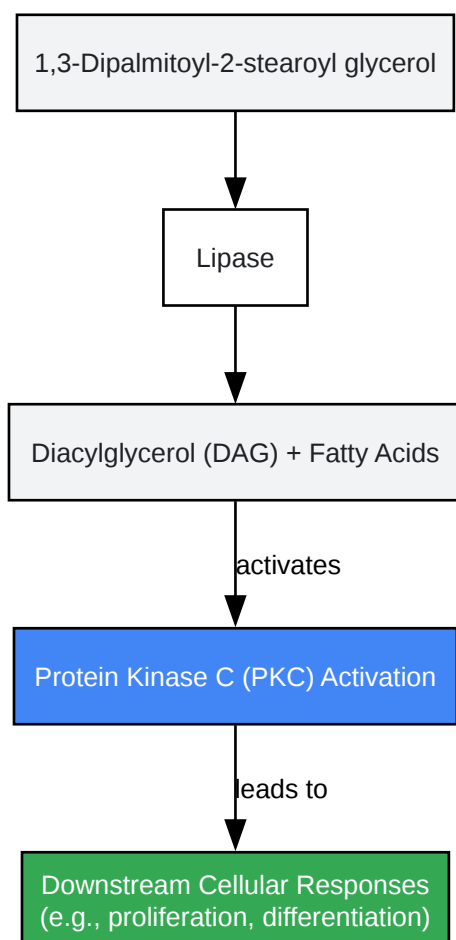
The inclusion of specific triglycerides like **1,3-dipalmitoyl-2-stearoyl glycerol** can influence the stability, drug loading capacity, and release characteristics of the liposomal formulation.

Biological Role and Signaling

The direct involvement of **1,3-dipalmitoyl-2-stearoyl glycerol** in specific signaling pathways is not yet well-elucidated. However, its levels have been observed to decrease in rats experiencing energy depletion due to reduced food intake, suggesting a role in energy metabolism and storage.^{[1][2]}

Hypothetical Signaling Pathway Involvement:

Further research is required to determine if **1,3-dipalmitoyl-2-stearoyl glycerol** or its metabolites directly interact with cellular signaling cascades. A hypothetical pathway could involve its breakdown into diacylglycerol and fatty acids, which are known signaling molecules.



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Caption: Hypothetical signaling pathway involving the metabolic products of **1,3-dipalmitoyl-2-stearoyl glycerol**.

This guide serves as a foundational resource for professionals working with **1,3-dipalmitoyl-2-stearoyl glycerol**. Further investigation into its biological functions and the development of standardized experimental protocols will undoubtedly expand its applications in research and industry.

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